

An In-depth Technical Guide on the Safety and Handling of 3-Phenanthrol

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Compound of Interest

Compound Name: **3-Phenanthrol**

Cat. No.: **B023604**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **3-Phenanthrol** (CAS No. 605-87-8), a metabolite of Phenanthrene.[1][2] The information is compiled from available Material Safety Data Sheets (MSDS) and relevant scientific literature to ensure safe laboratory practices.

Chemical Identification and Physical Properties

3-Phenanthrol, also known as 3-hydroxyphenanthrene, is a polycyclic aromatic hydrocarbon (PAH) derivative.[1] Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	605-87-8	[1][3][4][5][6][7]
Molecular Formula	C ₁₄ H ₁₀ O	[1][3][4][5][7]
Molecular Weight	194.23 g/mol	[1][3][4][5][7]
Appearance	Off-white to beige or light-brown solid	[5]
Purity	≥95-97% (typical)	[1][5]
Storage Temperature	+4°C	[1][6]

Hazard Identification and Classification

According to available safety data sheets, **3-Phenanthrol** is considered hazardous. The primary hazards are related to irritation and potential, though unquantified, toxicity.

- GHS Classification:

- Serious Eye Irritation[6]
- Specific target organ toxicity — single exposure (Respiratory system)[3][6]

- Hazard Statements:

- Causes serious eye irritation.[6]
- May cause respiratory irritation.[3][6]

- Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- Use only outdoors or in a well-ventilated area.[6]
- Wear protective gloves, protective clothing, and eye/face protection.[6][8]
- Wash skin thoroughly after handling.[8]

Toxicological Information

A significant knowledge gap exists regarding the specific toxicological properties of **3-Phenanthrol**, as extensive studies have not been thoroughly conducted.[3]

Toxicological Endpoint	Data	Source
Acute Oral Toxicity	No data available (Unknown acute toxicity)	[6]
Acute Dermal Toxicity	No data available	[6]
Acute Inhalation Toxicity	No data available	[6]
Carcinogenicity (IARC)	Not identified as a probable, possible, or confirmed human carcinogen by IARC.	[3]
Reproductive Toxicity	No data available	[3]

One study on the developmental toxicity of various phenanthrenes in zebrafish found that 3-hydroxyphenanthrene was more potent in causing morphological effects than several other polar phenanthrenes, though less potent than phenanthrenequinones.[9]

Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **3-Phenanthrol**.

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood. Eyewash stations should be readily accessible.[8]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.[6][8]
 - Skin Protection: Wear chemical-resistant gloves (inspect before use) and a lab coat or protective suit.[3][6][8]
 - Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU) particle respirator is recommended. For higher-level protection, use appropriate NIOSH/MSHA-approved respirators.[3][6]
- General Hygiene: Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling and before eating or drinking.[6][8]

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
Recommended storage is at 4°C in a sealed container.[1][3][6]
- Disposal: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[6]

Emergency Procedures

Situation	Protocol	Source
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.	[3] [6]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation occurs.	[3] [6]
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[3] [6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[3] [6]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear self-contained breathing apparatus if necessary.	[3]
Spill	Use personal protective equipment. Avoid dust formation. Sweep up and shovel into a suitable, closed container for disposal. Do not let product enter drains.	[3] [6]

Visualized Workflows and Pathways

Experimental Protocols and Methodologies

Specific, detailed experimental protocols for determining the toxicological values (e.g., LD50) of **3-Phenanthrol** are not available in the cited public literature. The statement "the chemical, physical, and toxicological properties have not been thoroughly investigated" is noted in its safety documentation.[3] Therefore, a generalized workflow for chemical safety assessment is provided below as a logical guide for researchers.

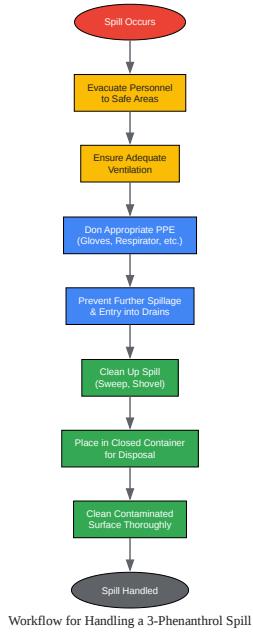


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Caption: A generalized workflow for assessing the safety of a laboratory chemical.

Emergency Protocol: Chemical Spill Response

The following diagram outlines the logical steps to be taken in the event of a **3-Phenanthrol** spill, based on MSDS recommendations.[3][6]

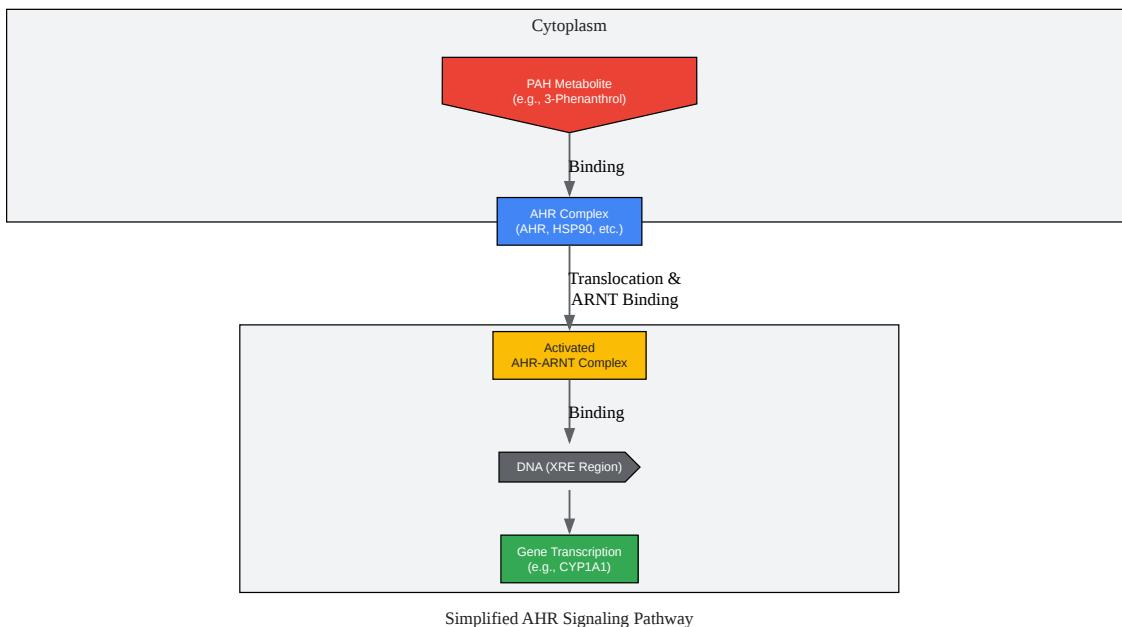


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Caption: A stepwise procedure for safely managing a solid chemical spill.

Potential Biological Pathway: Aryl Hydrocarbon Receptor (AHR) Signaling

As a PAH metabolite, **3-Phenanthrol**'s biological activity may involve the Aryl Hydrocarbon Receptor (AHR) signaling pathway, a common mechanism for the toxic effects of such compounds. While direct evidence for **3-Phenanthrol** is limited, the toxicity of related PAHs in fish has been shown to be Ahr-dependent.^[9] The diagram below illustrates a simplified AHR pathway.



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Caption: A simplified diagram of the AHR signaling cascade.

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